Application in the Synthesis of Novel Kinase Inhibitors: Application Notes and Protocols

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Compound of Interest

Compound Name:	*tert-Butyl 4-(benzylamino)piperidine-1-carboxylate*
CAS No.:	*206273-87-2*
Cat. No.:	*B1283076*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the synthesis and evaluation of novel kinase inhibitors. It is intended to serve as a practical guide for researchers and professionals involved in the discovery and development of new targeted therapies. The information is organized by key kinase targets, offering specific examples of novel inhibitors, their quantitative data, detailed synthetic methodologies, and protocols for biological evaluation.

I. Anaplastic Lymphoma Kinase (ALK) Inhibitors

Anaplastic Lymphoma Kinase (ALK) is a receptor tyrosine kinase that plays a crucial role in the development of the central and peripheral nervous systems.[1] Chromosomal translocations involving the ALK gene can lead to the formation of fusion proteins (e.g., NPM-ALK), resulting in constitutive kinase activity that drives the development of various cancers, including non-

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small cell lung cancer (NSCLC) and anaplastic large-cell lymphoma.[1][2] The development of ALK inhibitors has revolutionized the treatment of ALK-positive cancers.[2]

Quantitative Data for Novel ALK Inhibitors

Compound ID	Target(s)	IC50 (nM)	Cell Line	Reference
18a	ALK	14	H2228	[3][4]
18b	ALK	21	H2228	[3][4]
18c	ALK	28	H2228	[3][4]
18d	ALK	19	H2228	[3][4]
Alectinib	ALK (wild-type and L1196M)	1.9	-	[2]
Ceritinib	ALK	-	-	[2]
Crizotinib	ALK, ROS1	-	-	[2]

Experimental Protocols

1. General Synthesis of Novel Sulfoxide-Containing ALK Inhibitors (e.g., 18a-d)

This protocol is a generalized procedure based on the synthesis of novel ALK inhibitors with a sulfoxide structure, using ceritinib as a lead compound.[3][4]

- Step 1: Synthesis of the core scaffold. The synthesis typically begins with the construction of the core heterocyclic structure, which can be achieved through multi-step reactions involving commercially available starting materials. The specific reactions will depend on the desired core, but often involve condensation and cyclization reactions.

- Step 2: Introduction of the sulfoxide moiety. A key step is the introduction of the sulfoxide group. This is often achieved by the oxidation of a corresponding sulfide precursor using an oxidizing agent such as meta-chloroperoxybenzoic acid (m-CPBA) in a suitable solvent like dichloromethane (DCM). The reaction progress is monitored by thin-layer chromatography (TLC).

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- Step 3: Functionalization of the core. The core structure is further functionalized by adding various substituents to modulate the compound's properties. This can involve reactions such as Suzuki or Buchwald-Hartwig couplings to introduce aryl or heteroaryl groups, or nucleophilic substitution reactions to add alkyl or other functional groups.

- Step 4: Purification and characterization. The final compounds are purified using techniques like column chromatography or preparative high-performance liquid chromatography (HPLC). The structure and purity of the synthesized inhibitors are confirmed by analytical methods such as nuclear magnetic resonance (NMR) spectroscopy (^{1}H and ^{13}C), high-resolution mass spectrometry (HRMS), and elemental analysis.[3]

2. In Vitro ALK Kinase Assay

This protocol describes a luminescence-based assay to measure the inhibitory activity of novel compounds against ALK.

- Materials:
  - Recombinant human ALK enzyme
  - Kinase substrate (e.g., a generic tyrosine kinase substrate peptide)
  - ATP
  - Kinase assay buffer (e.g., 40mM Tris, pH 7.5, 20mM $MgCl_2$, 0.1mg/ml BSA, 50µM DTT)[5]
  - Test compounds (novel ALK inhibitors)
  - ADP-Glo™ Kinase Assay Kit (Promega) or similar
  - 384-well white plates
- Procedure:
  - Prepare serial dilutions of the test compounds in the kinase assay buffer.
  - Add 1 µL of the diluted inhibitor or vehicle (DMSO) to the wells of a 384-well plate.[5]

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- Add 2 µL of a solution containing the ALK enzyme to each well.[5]
- Initiate the kinase reaction by adding 2 µL of a substrate/ATP mixture.[5]
- Incubate the plate at room temperature for a defined period (e.g., 60-120 minutes).[5]
- Stop the reaction and measure the amount of ADP produced by adding 5 µL of ADP-Glo™ Reagent and incubating for 40 minutes.[5]
- Add 10 µL of Kinase Detection Reagent and incubate for 30 minutes to convert ADP to ATP and generate a luminescent signal.[5]
- Measure the luminescence using a plate reader.
- The IC50 value is calculated by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

3. Cell-Based ALK Phosphorylation Assay

This assay measures the ability of novel inhibitors to block ALK autophosphorylation in a cellular context.[1]

- Cell Line: A human cell line with a constitutively active ALK fusion protein, such as H2228 (EML4-ALK) or Karpas-299 (NPM-ALK).[1][3][4]
- Procedure:
  - Seed the cells in 96-well plates and allow them to adhere.
  - Treat the cells with various concentrations of the novel ALK inhibitors for a specified time (e.g., 2-4 hours).
  - Lyse the cells and quantify the levels of phosphorylated ALK (p-ALK) and total ALK using a sandwich ELISA-based method or Western blotting.[1][6]
  - For ELISA, cell lysates are added to plates coated with a capture antibody for total ALK. The phosphorylated ALK is then detected using an antibody specific for a key phosphorylation site (e.g., pY1278, pY1586, pY1604).[6]

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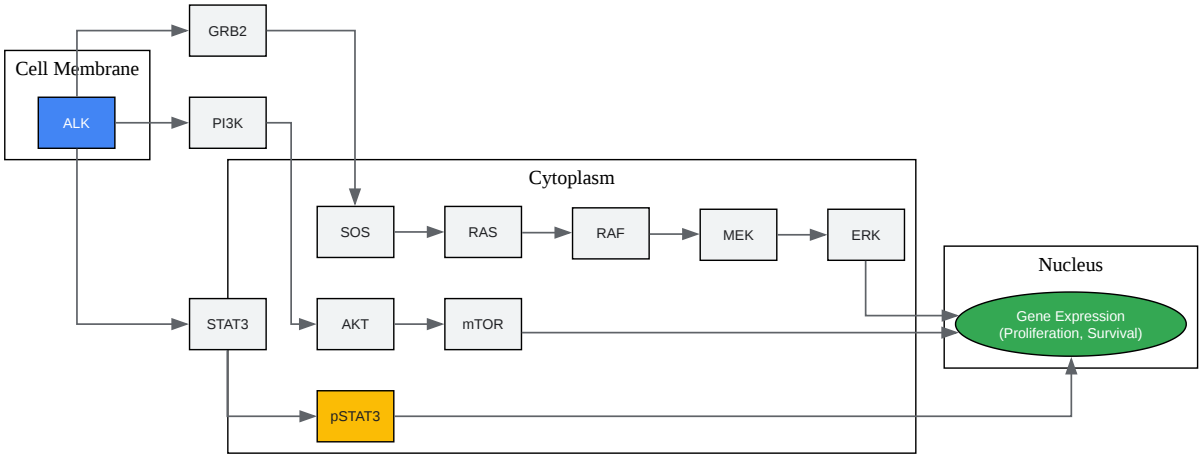
- The results are expressed as the percentage of inhibition of ALK phosphorylation relative to vehicle-treated control cells.

Visualizations



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Caption: Simplified ALK signaling pathway.

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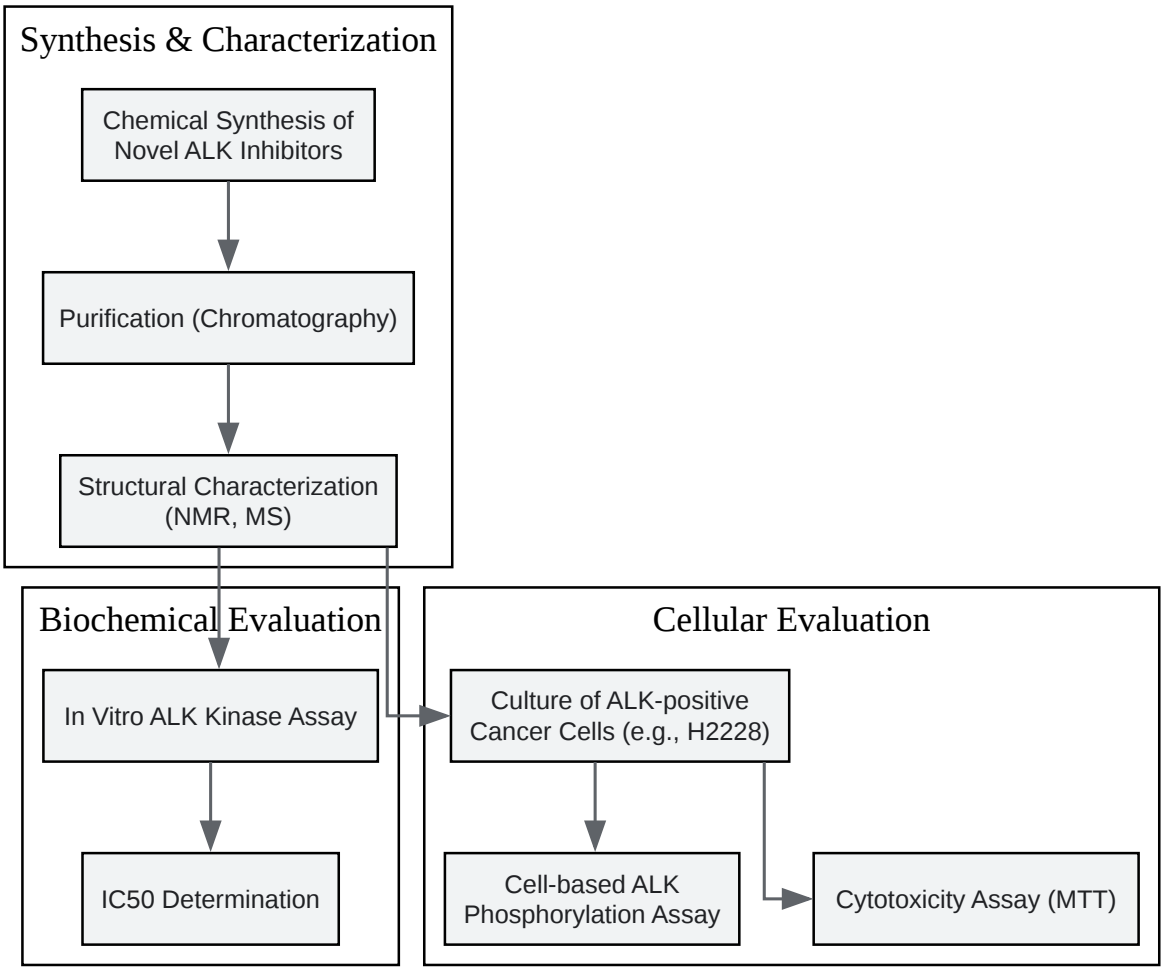

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Caption: Experimental workflow for ALK inhibitors.

II. Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) Inhibitors

Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), also known as KDR, is a key mediator of angiogenesis, the formation of new blood vessels.[7] The binding of its ligand, VEGF, triggers a signaling cascade that promotes the proliferation, migration, and survival of endothelial cells.[7] Dysregulation of the VEGF/VEGFR-2 pathway is a hallmark of many cancers, making it a critical target for anti-cancer drug development.[7]

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Quantitative Data for Novel Pyrazole-Based VEGFR-2 Inhibitors

Compound ID	Target(s)	IC50 (nM)	Cell Line	Reference
3a	VEGFR-2	38.28	PC-3	[8][9]
3i	VEGFR-2	8.93	PC-3	[8][9]
Compound 9	VEGFR-2, EGFR	220 (VEGFR-2)	-	[10][11]
Compound 23j	VEGFR-2	3.7	-	[12]
Sorafenib	VEGFR-2, PDGFR, RAF	30	PC-3	[8][9]

Experimental Protocols

1. General Synthesis of Novel Pyrazole-Based VEGFR-2 Inhibitors (e.g., 3a, 3i)

This protocol is based on the synthesis of 3-phenyl-4-(2-substituted phenylhydrazono)-1H-pyrazol-5(4H)-ones.[8]

- Step 1: Synthesis of the pyrazolone core. The 3-phenyl-1H-pyrazol-5(4H)-one intermediate is synthesized by reacting ethyl benzoylacetate with hydrazine hydrate in a suitable solvent like ethanol.
- Step 2: Diazotization of substituted anilines. A series of substituted anilines are diazotized using sodium nitrite and a strong acid (e.g., HCl) at low temperatures (0-5°C) to form the corresponding diazonium salts.
- Step 3: Coupling reaction. The freshly prepared diazonium salts are then coupled with the pyrazolone core in a basic medium (e.g., sodium acetate) at low temperatures to yield the final 3-phenyl-4-(2-substituted phenylhydrazono)-1H-pyrazol-5(4H)-one derivatives.
- Step 4: Purification and characterization. The synthesized compounds are purified by recrystallization or column chromatography. Their structures are confirmed using spectroscopic methods such as IR, ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

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2. In Vitro VEGFR-2 Kinase Assay

This protocol outlines a luminescence-based assay to determine the inhibitory potency of novel compounds against VEGFR-2.[7][13]

- Materials:
  - Recombinant human VEGFR-2 (KDR) kinase
  - Poly (Glu, Tyr) 4:1 substrate
  - ATP
  - Kinase assay buffer
  - Test compounds
  - Kinase-Glo® MAX Assay Kit (Promega) or similar
  - 96-well white plates
- Procedure:
  - Prepare serial dilutions of the test compounds.
  - In a 96-well plate, add the kinase buffer, VEGFR-2 enzyme, and the test compound at various concentrations.[13]
  - Initiate the reaction by adding a mixture of the substrate and ATP.[13]
  - Incubate the plate at a controlled temperature (e.g., 30°C) for a defined period (e.g., 60 minutes).[13]
  - Stop the reaction and add the detection reagent according to the manufacturer's instructions.[13]
  - Measure the luminescence using a microplate reader.
  - Calculate the percentage of inhibition and determine the IC50 value.

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3. Cell Proliferation Assay (MTT Assay)

This assay assesses the effect of novel VEGFR-2 inhibitors on the proliferation of endothelial cells, such as Human Umbilical Vein Endothelial Cells (HUVECs).[13]

- Procedure:
  - Seed HUVECs in a 96-well plate and allow them to adhere.
  - Treat the cells with serial dilutions of the test compound in the presence of a fixed concentration of VEGF.[13]
  - Include appropriate controls (no treatment, VEGF only, vehicle control).[13]
  - Incubate the plate for a specified period (e.g., 48-72 hours).[13]
  - Add MTT solution to each well and incubate for 2-4 hours to allow the formation of formazan crystals.
  - Solubilize the formazan crystals with a solubilization solution (e.g., DMSO).
  - Measure the absorbance at 570 nm using a microplate reader.
  - Calculate the percentage of proliferation inhibition and determine the IC50 value.

Visualizations

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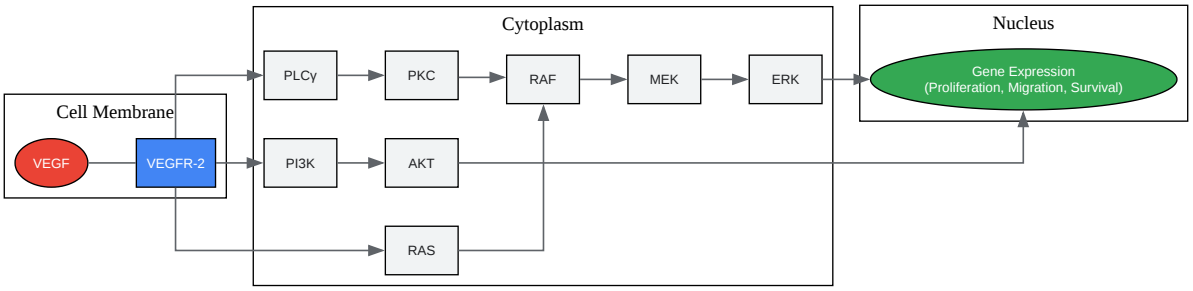

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Caption: Simplified VEGFR-2 signaling pathway.

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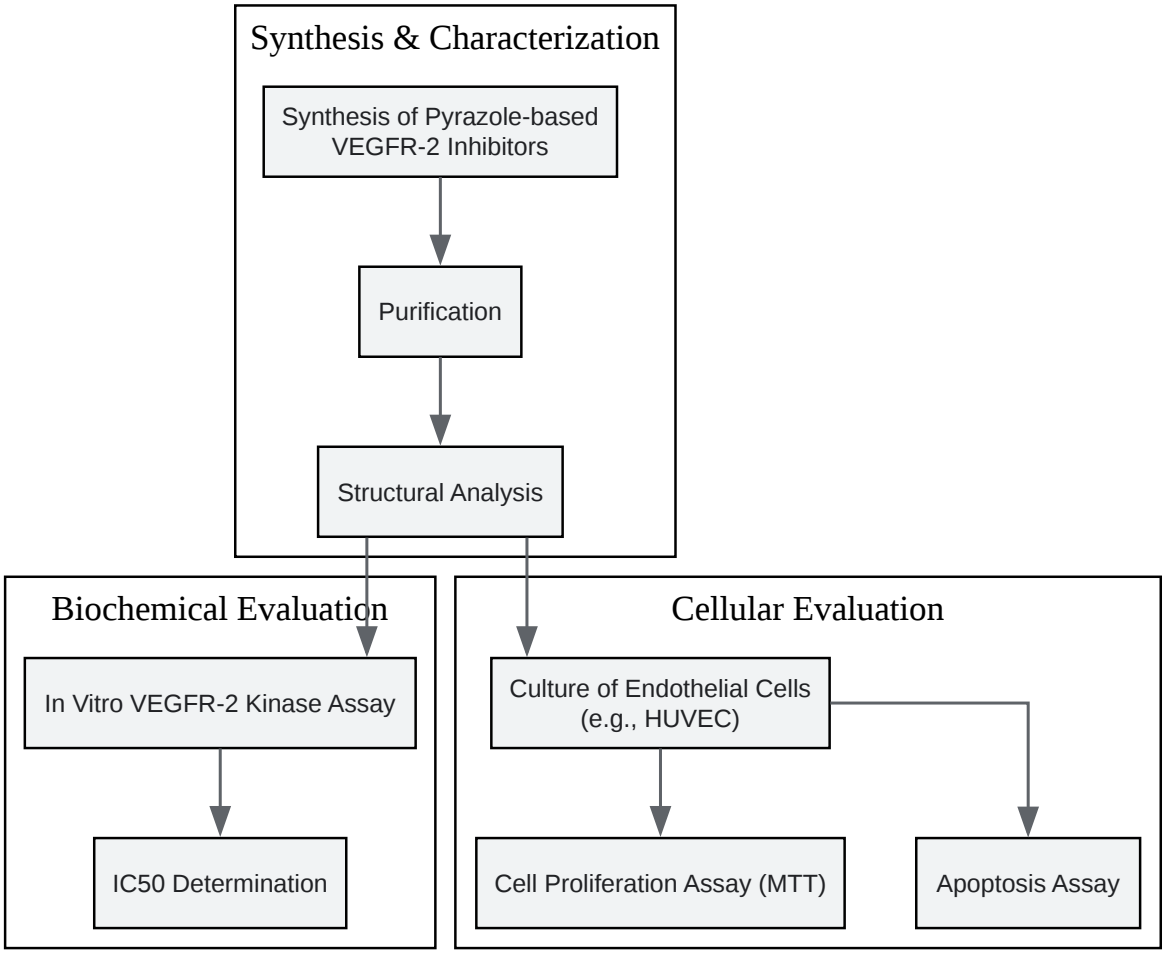

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Caption: Workflow for VEGFR-2 inhibitor evaluation.

III. Epidermal Growth Factor Receptor (EGFR) Covalent Inhibitors

The Epidermal Growth Factor Receptor (EGFR) is a transmembrane tyrosine kinase that is a key regulator of cellular processes such as proliferation, survival, and differentiation.[14] Dysregulation of EGFR signaling, often through mutations or overexpression, is a major driver of various cancers.[14] Covalent EGFR inhibitors have been developed to overcome resistance to first- and second-generation inhibitors, particularly the T790M mutation.[14] These inhibitors form an irreversible bond with a cysteine residue (Cys797) in the ATP-binding site of EGFR.[15]

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Quantitative Data for Novel Covalent EGFR Inhibitors

Compound ID	Target(s)	IC50 (nM)	Cell Line	Reference
Osimertinib	EGFR (T790M, L858R, ex19del)	-	-	[16]
Dacomitinib	EGFR, HER2, HER4	-	-	[16]
Afatinib	EGFR, HER2	-	-	[17]
LS-106	EGFR (C797S)	-	-	[14]

Experimental Protocols

1. General Synthesis of Covalent EGFR Inhibitors

The synthesis of covalent EGFR inhibitors typically involves creating a scaffold that can bind to the EGFR active site, linked to an electrophilic "warhead" that can react with Cys797.[15]

- Step 1: Scaffold synthesis. A common scaffold is the 4-anilinoquinazoline or a similar heterocyclic system. This is usually synthesized through a series of reactions, including nucleophilic aromatic substitution and cyclization.
- Step 2: Introduction of the warhead. An electrophilic group, most commonly an acrylamide moiety, is introduced onto the scaffold. This is typically achieved by reacting an amine-functionalized scaffold with acryloyl chloride or a similar reagent.
- Step 3: Further modifications. Additional chemical groups are often added to the scaffold to optimize binding affinity, selectivity, and pharmacokinetic properties.
- Step 4: Purification and characterization. The final products are purified by chromatography and their structures confirmed by NMR and mass spectrometry.

2. Cell-Based EGFR Phosphorylation Assay (Western Blot)

This protocol assesses the ability of covalent inhibitors to block EGFR autophosphorylation in cancer cells.[14]

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- Materials:
  - Cancer cell lines with relevant EGFR mutations (e.g., HCC827 for ex19del, H1975 for L858R/T790M)
  - Test compounds
  - Cell lysis buffer
  - Antibodies: anti-p-EGFR (e.g., pY1068), anti-total EGFR, and a loading control (e.g., anti-GAPDH or β-Actin)
- Procedure:
  - Seed cells in 6-well plates and grow to 70-80% confluency.[14]
  - Treat cells with various concentrations of the covalent EGFR inhibitor for a specified time (e.g., 2-6 hours).[14]
  - Lyse the cells and determine the protein concentration of the lysates.
  - Separate the proteins by SDS-PAGE and transfer them to a PVDF or nitrocellulose membrane.
  - Probe the membrane with primary antibodies against p-EGFR, total EGFR, and the loading control.
  - Incubate with the appropriate secondary antibodies and visualize the protein bands using a chemiluminescence detection system.
  - Quantify the band intensities to determine the concentration-dependent inhibition of EGFR phosphorylation.

3. Cell Viability Assay (MTT Assay)

This assay measures the cytotoxic effect of the novel covalent EGFR inhibitors on cancer cells.[14]

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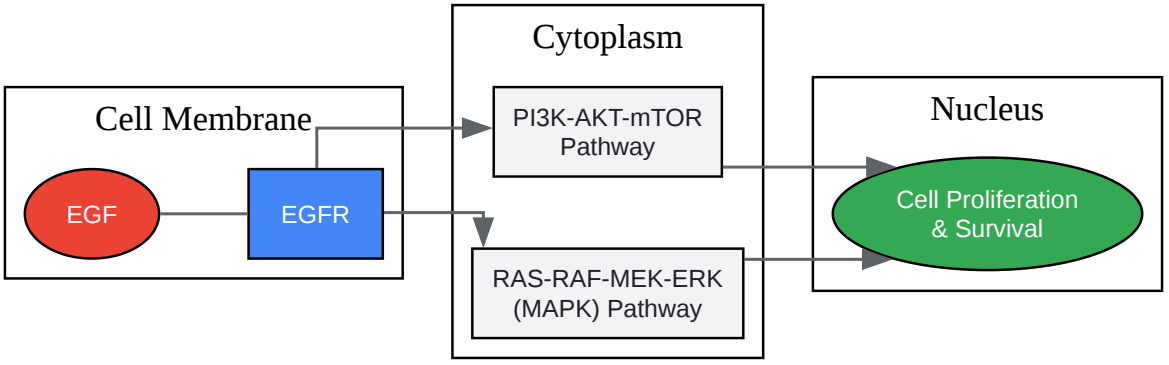
- Procedure:
  - Seed cancer cells in a 96-well plate.
  - Treat the cells with a range of concentrations of the test compound. Include a vehicle control.[14]
  - Incubate for a desired period (e.g., 72 hours).[14]
  - Add MTT solution to each well and incubate for 2-4 hours.[14]
  - Add a solubilization solution (e.g., DMSO) to dissolve the formazan crystals.[14]
  - Measure the absorbance at 570 nm.[14]
  - Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value.[14]

Visualizations



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Caption: Simplified EGFR signaling pathways.

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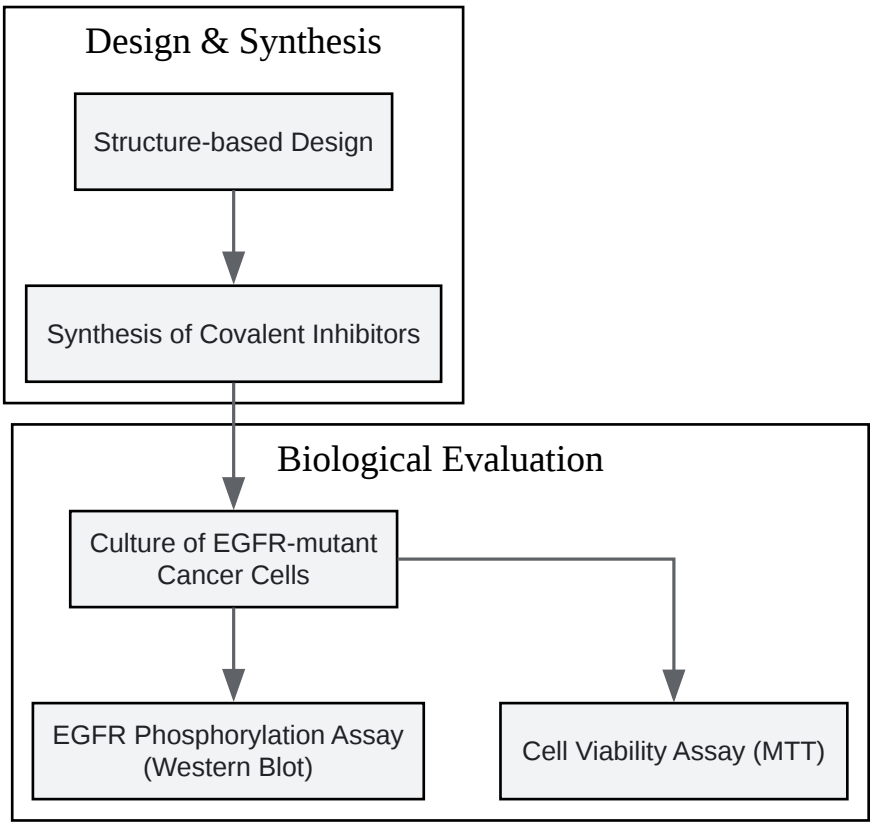

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Caption: Workflow for covalent EGFR inhibitors.

IV. Janus Kinase 3 (JAK3) Covalent Inhibitors

Janus Kinase 3 (JAK3) is a member of the JAK family of non-receptor tyrosine kinases. It plays a critical role in cytokine signaling in immune cells.[18][19] The JAK-STAT signaling pathway is essential for the development and function of lymphocytes.[19] Selective inhibition of JAK3 is a promising therapeutic strategy for autoimmune diseases, such as rheumatoid arthritis, and for preventing organ transplant rejection.[20] The presence of a unique cysteine residue (Cys909) in the ATP-binding site of JAK3 allows for the development of selective covalent inhibitors.[20][21]

Quantitative Data for Novel Covalent JAK3 Inhibitors

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Compound ID	Target(s)	IC50 (nM)	Selectivity vs JAK1/JAK2	Reference
Jak3-IN-11	JAK3	1.7	>776-fold vs JAK1, >588-fold vs JAK2	[18]
III-4	JAK3	57	>10 µM vs other JAKs	[20][22]
T29	JAK3	-	High selectivity	[21]
Tofacitinib	JAK1/2/3	-	Less selective	[23]

Experimental Protocols

1. General Synthesis of Covalent JAK3 Inhibitors

The synthesis of covalent JAK3 inhibitors focuses on creating a scaffold that can selectively bind to the JAK3 active site and present an electrophilic warhead to Cys909.[21]

- Step 1: Scaffold synthesis. Pyrimidine-based scaffolds are commonly used. The synthesis involves the construction of the pyrimidine ring followed by the introduction of various substituents at different positions to optimize binding and selectivity.
- Step 2: Introduction of the covalent warhead. An electrophilic group, such as an acrylamide or a cyanoacrylamide, is attached to the scaffold, typically via a linker. This is achieved through standard amide coupling reactions.
- Step 3: Optimization of selectivity. The selectivity for JAK3 over other JAK family members is a key consideration. This is often achieved by modifying the substituents on the scaffold to exploit subtle differences in the ATP-binding sites of the JAK kinases.
- Step 4: Purification and characterization. The final compounds are purified using chromatographic techniques, and their structures are confirmed by analytical methods.

2. In Vitro JAK3 Kinase Assay

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This protocol describes a method to determine the inhibitory activity of novel covalent inhibitors against JAK3.

- Materials:
  - Recombinant human JAK3, JAK1, and JAK2 enzymes
  - Substrate peptide (e.g., Poly(Glu, Tyr) 4:1)
  - ATP
  - Kinase assay buffer
  - Test compounds
  - Luminescence-based kinase assay kit
  - 96-well or 384-well plates
- Procedure:
  - Perform serial dilutions of the test compounds.
  - Add the diluted compounds to the wells of the assay plate.
  - Add the respective JAK enzyme to the wells.
  - Initiate the reaction by adding the substrate/ATP mixture.
  - Incubate at room temperature for a specified time.
  - Measure the kinase activity using a luminescence-based detection method.
  - Determine the IC50 values for each JAK enzyme to assess both potency and selectivity.

3. Cell-Based STAT5 Phosphorylation Assay

This assay measures the inhibition of JAK3-mediated STAT5 phosphorylation in response to cytokine stimulation.[19][24]

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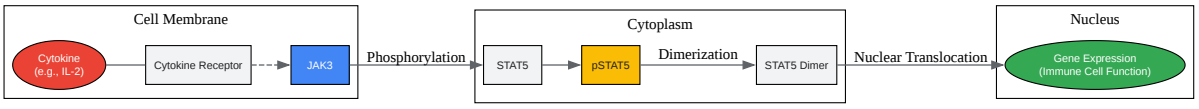
- Cell Line: A cytokine-dependent cell line, such as Jurkat (human T-lymphocyte) or Ba/F3 (murine pro-B) cells.[19][23]
- Procedure:
  - Culture the cells and starve them of serum or cytokines to reduce basal signaling.
  - Pre-incubate the cells with various concentrations of the JAK3 inhibitor for 1 hour.[18]
  - Stimulate the cells with a cytokine that signals through JAK3, such as Interleukin-2 (IL-2).[18][24]
  - After a short stimulation period (e.g., 15-30 minutes), fix and permeabilize the cells.
  - Stain the cells with a fluorescently labeled antibody specific for phosphorylated STAT5 (p-STAT5).
  - Analyze the cells by flow cytometry to quantify the levels of p-STAT5.[24]
  - The inhibition of STAT5 phosphorylation is determined by the reduction in the mean fluorescence intensity of p-STAT5 in inhibitor-treated cells compared to stimulated, untreated cells.

Visualizations



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Caption: The JAK3-STAT5 signaling pathway.

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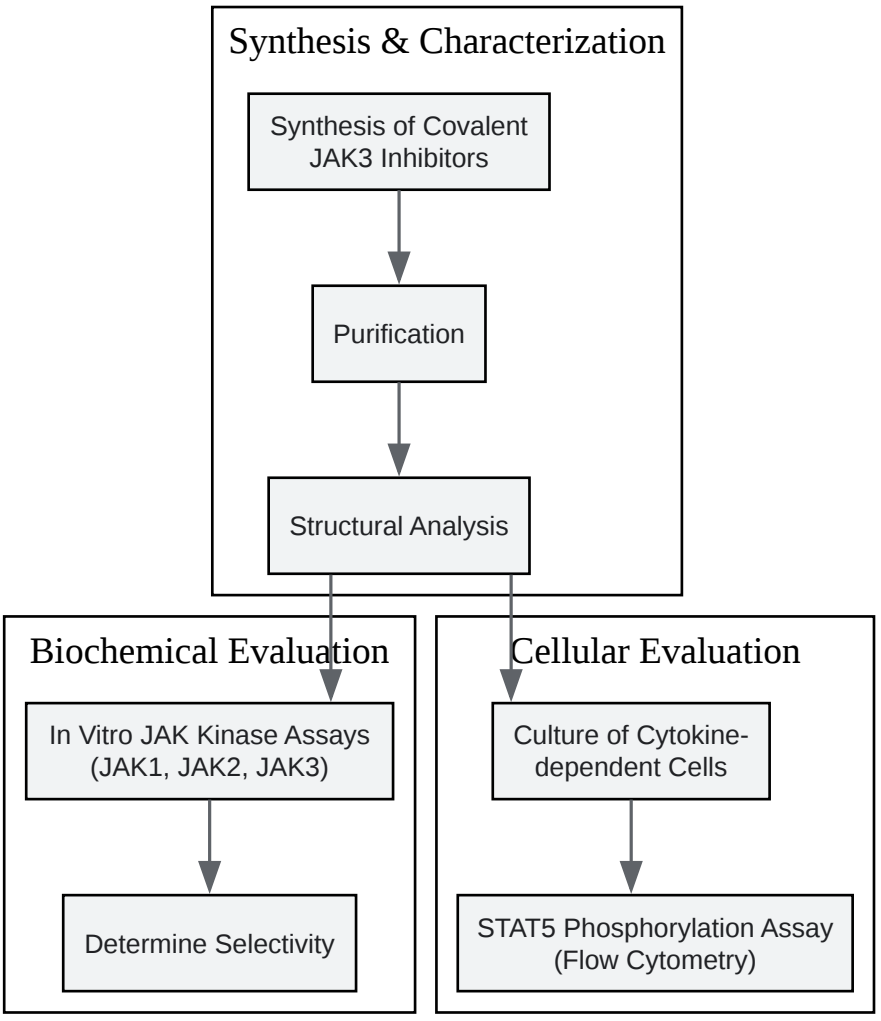

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